

Solubility Profile of 3-Methylbenzo[d]isoxazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Methylbenzo[d]isoxazole

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This technical guide provides a comprehensive overview of the solubility characteristics of **3-Methylbenzo[d]isoxazole** in common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, details established experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction to 3-Methylbenzo[d]isoxazole

3-Methylbenzo[d]isoxazole, also known as 3-methyl-1,2-benzisoxazole, is a heterocyclic organic compound with the chemical formula C₈H₇NO.^[1] It is recognized as a liquid at room temperature.^[2] Understanding its solubility is crucial for a variety of applications, including reaction chemistry, purification, and formulation development in the pharmaceutical and chemical industries. The parent compound, isoxazole, is known to be soluble in organic solvents.^[3]

Qualitative Solubility Summary

While specific quantitative solubility data for **3-Methylbenzo[d]isoxazole** is not readily available in public literature, qualitative descriptions have been noted. The following table summarizes the available information for **3-Methylbenzo[d]isoxazole** and a related derivative.

Solvent	3-Methylbenzo[d]isoxazole	3-Methylbenzo[d]isoxazole-6-carbaldehyde
Ethanol	Soluble (implied)	Soluble[4]
Dichloromethane	Soluble (implied)	Soluble[4]
Carbon Tetrachloride	Soluble	Not specified

Note: The solubility of the parent compound is often indicative of the potential solubility of its derivatives.

Experimental Protocols for Solubility Determination

To ascertain the precise solubility of **3-Methylbenzo[d]isoxazole** in various organic solvents, standardized experimental protocols are recommended. These methods can be broadly categorized into qualitative and quantitative assessments.

Qualitative Solubility Assessment

This method provides a rapid determination of whether a compound is soluble, partially soluble, or insoluble in a given solvent.

Objective: To visually assess the solubility of **3-Methylbenzo[d]isoxazole** at a defined concentration.

Materials:

- **3-Methylbenzo[d]isoxazole**
- A selection of common organic solvents (e.g., ethanol, methanol, acetone, dichloromethane, chloroform, ethyl acetate, toluene, hexane)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 10 mg of **3-Methylbenzo[d]isoxazole** to a clean, dry test tube.
- Add 1 mL of the selected organic solvent to the test tube.
- Vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution.
 - Soluble: The solid completely dissolves, and the solution is clear.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- Record the observations. For a more thorough assessment, the process can be repeated with gentle heating.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent at a given temperature.

Objective: To determine the saturation concentration of **3-Methylbenzo[d]isoxazole** in a chosen solvent.

Materials:

- **3-Methylbenzo[d]isoxazole**
- High-purity organic solvent
- Scintillation vials or flasks with secure caps
- Orbital shaker or incubator with temperature control

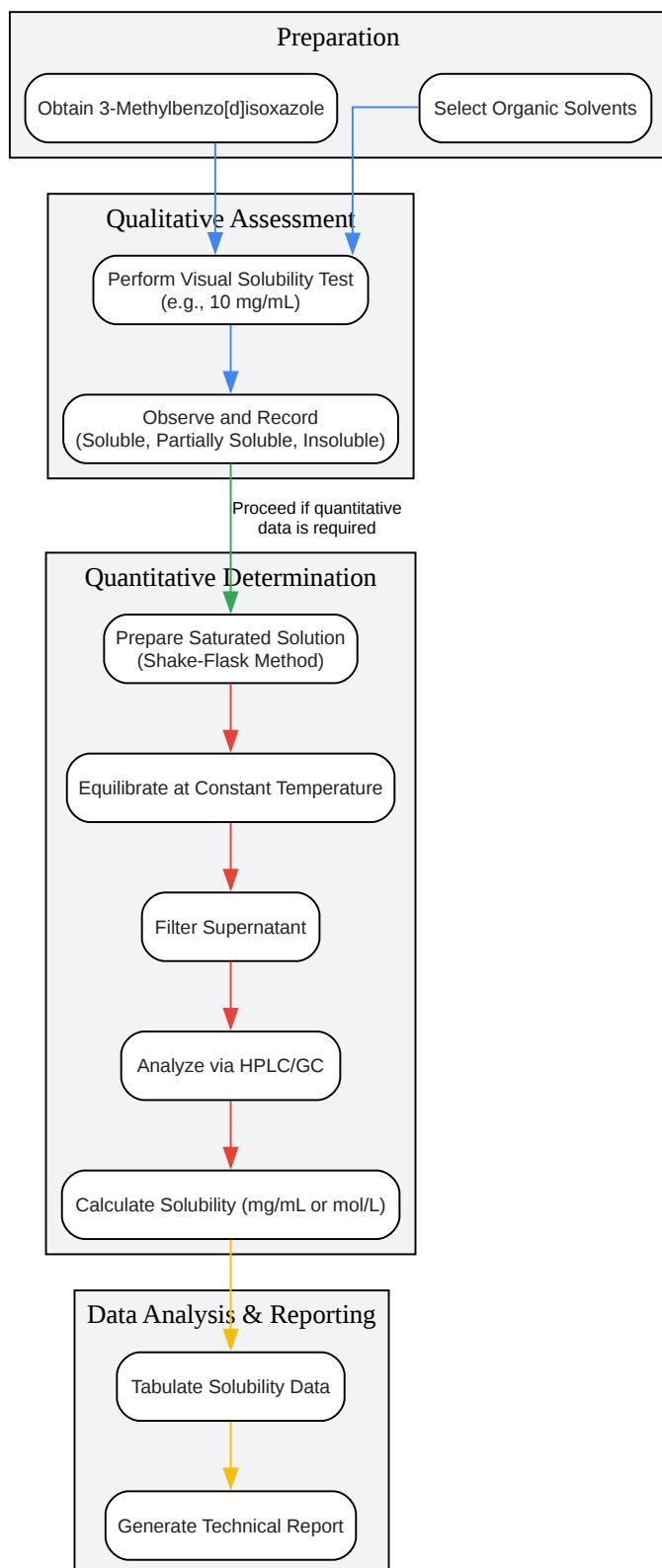
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for analysis

Procedure:

- Prepare a saturated solution by adding an excess amount of **3-Methylbenzo[d]isoxazole** to a known volume of the solvent in a flask. The excess solid should be clearly visible.
- Seal the flask and place it in an orbital shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Allow the suspension to settle for a period.
- Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved solid.
- Accurately dilute the filtered solution with the same solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **3-Methylbenzo[d]isoxazole**.
- Calculate the original solubility by taking the dilution factor into account. The result is typically expressed in mg/mL or mol/L.

Experimental Workflow and Logic

The following diagram illustrates a typical workflow for determining the solubility of an organic compound like **3-Methylbenzo[d]isoxazole**.

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